

2-(4-Chlorophenyl)-2-methylpropanoic acid chemical properties

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Compound of Interest

Compound Name: 2-(4-Chlorophenyl)-2-methylpropanoic acid

Cat. No.: B1580927

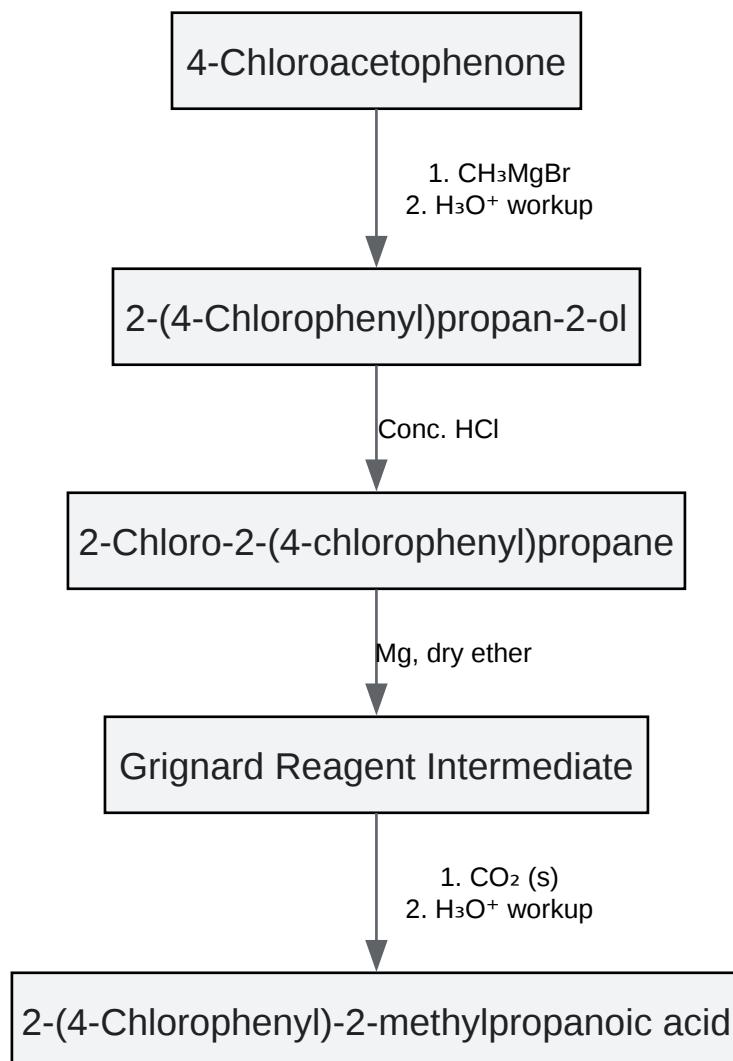
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Section 1: Introduction and Overview

2-(4-Chlorophenyl)-2-methylpropanoic acid is a carboxylic acid derivative featuring a phenyl ring substituted with a chlorine atom at the para position. As a specialized chemical intermediate, its structural motifs—a quaternary α -carbon, a carboxylic acid functional group, and a halogenated aromatic ring—make it a valuable building block in various synthetic applications. It is particularly noted for its role in the synthesis of non-steroidal anti-inflammatory drugs (NSAIDs), agrochemicals, and specialty polymers.^[1] This guide provides a comprehensive analysis of its chemical properties, synthesis, reactivity, and handling protocols, tailored for professionals in chemical research and drug development.

Key Identifiers:

- IUPAC Name: **2-(4-Chlorophenyl)-2-methylpropanoic acid**
- Synonyms: 4-Chloro- α,α -dimethylphenylacetic acid^[2]
- CAS Number: 6258-30-6^{[2][3][4]}
- Molecular Formula: C₁₀H₁₁ClO₂^{[2][3][4]}
- Molecular Weight: 198.65 g/mol ^{[2][5]}

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